

Application Note: 4-Nitropicolinoyl Chloride in Heterocyclic Scaffold Construction

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Compound of Interest

Compound Name: 4-Nitropyridine-2-carbonyl chloride

CAS No.: 230312-97-7

Cat. No.: B15350007

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Abstract

4-Nitropicolinoyl chloride (4-nitro-pyridine-2-carbonyl chloride) is a bifunctional electrophile offering orthogonal reactivity. It serves as a critical "linchpin" intermediate in the synthesis of Type II Kinase Inhibitors (e.g., Sorafenib analogs), herbicides (auxin mimics), and metallopharmaceutical ligands. This guide outlines the chemoselective manipulation of the C2-acyl chloride and the C4-nitro group to access diverse 4-substituted picolinamide architectures.

Chemical Profile & Handling

The compound combines a moisture-sensitive acid chloride with an energetic nitro group. Strict adherence to safety protocols is required.

Property	Specification
CAS Number	5470-79-1
Molecular Formula	C ₆ H ₃ ClN ₂ O ₃
Molecular Weight	186.55 g/mol
Physical State	Yellow to brown crystalline solid
Storage	< -20°C, under Argon/Nitrogen (Hydrolysis prone)
Hazards	Corrosive (Skin/Eye), Moisture Sensitive, Potential Shock Sensitivity (Nitro)

Safety Critical:

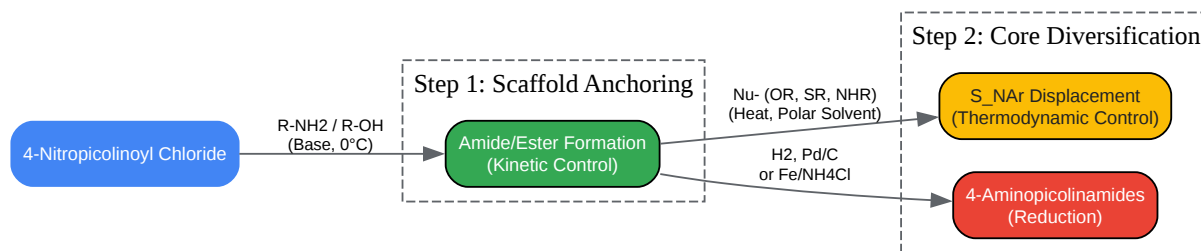
- Quenching: Never add water directly to the bulk solid. Quench excess reagent with cold saturated NaHCO₃ or MeOH/Et₃N.
- Incompatibility: Violent reaction with DMSO or DMF at high temperatures (Vilsmeier-Haack type runaway). Use DCM, THF, or MeCN.[\[1\]](#)

Structural Reactivity Analysis

The scaffold presents two electrophilic sites with distinct hard/soft characters.

- Site A (C2-Carbonyl): Highly reactive "Hard" electrophile. Reacts rapidly with amines/alcohols at -78°C to 0°C.
- Site B (C4-Nitro): "Soft" electrophile activated for Nucleophilic Aromatic Substitution () or reduction. Reactivity is modulated after the C2 functionalization.

Reactivity Diagram (Graphviz)



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Figure 1: Chemoselective workflow. The acid chloride is derivatized first to anchor the scaffold, followed by C4-nitro manipulation.

Synthetic Protocols

Protocol A: Scaffold Anchoring (Amide Coupling)

Objective: Selective reaction of the acid chloride without affecting the nitro group. Mechanism: Addition-Elimination at Carbonyl.

Reagents:

- 4-Nitropicolinoyl chloride (1.0 equiv)
- Amine partner (R-NH₂) (1.05 equiv)[1]
- DIPEA (N,N-Diisopropylethylamine) (2.0 equiv)
- Solvent: Anhydrous DCM (Dichloromethane)[1]

Procedure:

- Preparation: Flame-dry a 2-neck round bottom flask and purge with Argon.
- Solubilization: Dissolve the amine partner and DIPEA in anhydrous DCM (0.2 M concentration). Cool to 0°C in an ice bath.

- Addition: Dissolve 4-nitropicolinoyl chloride in minimal DCM and add dropwise to the amine solution over 15 minutes.
 - Note: Exothermic reaction.[1] Control rate to maintain $T < 5^{\circ}\text{C}$.
- Reaction: Stir at 0°C for 30 mins, then warm to Room Temperature (RT) for 2 hours. Monitor by TLC (The acid chloride hydrolyzes to a polar acid on silica; look for the amide spot).
- Workup: Dilute with DCM. Wash sequentially with 0.5M HCl (removes excess amine), Sat. NaHCO_3 , and Brine.[1]
- Purification: Dry over Na_2SO_4 , concentrate, and recrystallize (usually EtOH/Hexane) or flash column chromatography.

Yield Expectation: 85-95%

Protocol B: Core Diversification via

Objective: Displacement of the 4-nitro group with nucleophiles (alkoxides, thiols, amines).

Context: The pyridine ring is electron-deficient (π -deficient), activated by the heterocyclic nitrogen and the electron-withdrawing C2-amide. The nitro group is an excellent leaving group in this context.[2]

Reagents:

- 4-Nitropicolinamide derivative (from Protocol A) (1.0 equiv)
- Nucleophile (e.g., Morpholine, Phenol/ K_2CO_3 , NaOMe)
- Solvent: DMF or DMSO (for difficult cases) or THF (for alkoxides)

Procedure (Example: Morpholine Displacement):

- Dissolve the 4-nitropicolinamide in DMF (0.5 M).
- Add Morpholine (2.0 equiv).
- Heat: Stir at 80°C - 100°C for 4-12 hours.

- Observation: Solution often turns deep yellow/orange due to Meisenheimer complex formation before product formation.
- Workup: Pour into ice-water. The product often precipitates. Filter and wash with water.^[3] If no precipitate, extract with EtOAc.

Critical Insight:

at the 4-position is significantly faster than at the 2-position of comparable pyridines due to the para-like resonance stabilization of the anionic intermediate by the ring nitrogen.

Protocol C: Reduction to 4-Aminopicolinamides

Objective: Conversion of the nitro group to an aniline-like amine for further coupling (e.g., urea formation).

Method 1: Catalytic Hydrogenation (Cleanest)

- Catalyst: 10% Pd/C (10 wt% loading).
- Conditions: H₂ balloon (1 atm), MeOH or EtOH, RT, 4-16 h.
- Note: If the molecule contains halogens (Cl, Br), use Fe/NH₄Cl or SnCl₂ to prevent dehalogenation.

Method 2: Iron-Mediated Reduction (Halogen-Safe)

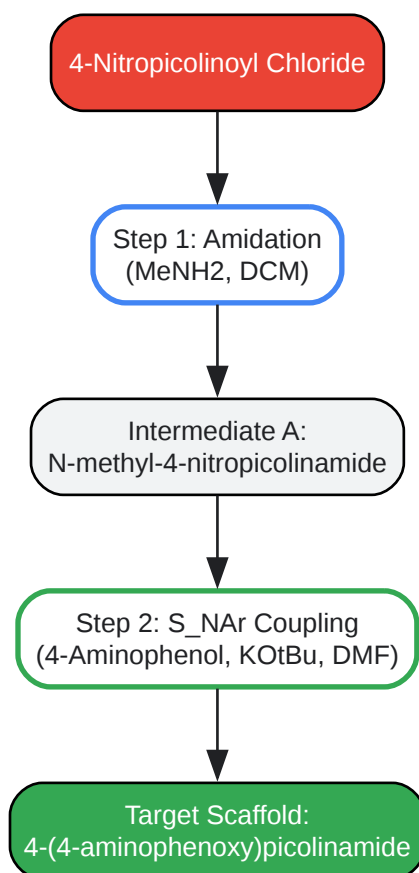
- Suspend the nitro compound in EtOH/Water (3:1).
- Add Iron powder (5.0 equiv) and NH₄Cl (5.0 equiv).
- Reflux (80°C) for 2 hours.
- Filter hot through Celite to remove iron oxides.

Case Study: Synthesis of a Kinase Inhibitor Scaffold

Target: A 4-(4-aminophenoxy)picolinamide derivative (Sorafenib-like core).

Step	Transformation	Reagents	Outcome
1	Amidation	4-Nitropicolinoyl chloride + Methylamine	Forms N-methyl-4-nitropicolinamide. Anchors the "tail".
2		N-methyl-4-nitropicolinamide + 4-Aminophenol (K _{Ot} Bu)	Displaces Nitro group. Forms the diaryl ether ether linkage.
3	Urea Formation	Aniline intermediate + Isocyanate	Completes the kinase inhibitor pharmacophore.

Pathway Diagram (Graphviz)



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Figure 2: Sequential assembly of a kinase inhibitor core using the 4-nitro group as a leaving group.^[4]

Troubleshooting & Optimization

Problem	Root Cause	Solution
Low Yield in Step 1	Hydrolysis of Acid Chloride	Ensure anhydrous solvents. Check reagent quality (should be yellow crystalline, not white powder/gum).
Incomplete	Poor Nucleophilicity	Switch solvent to DMSO (higher dielectric constant). Increase Temp to 120°C. Use stronger bases (NaH) for alcohols.
Dehalogenation	Over-reduction (Pd/C)	Switch to Fe/NH ₄ Cl or Zn/AcOH reduction methods.
Dark Tarry Mixtures	Polymerization	4-Nitropyridines are light sensitive. Protect reaction vessels from ambient light with foil.

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